

An In-depth Technical Guide to Trimethylolmelamine (CAS Number 1017-56-7)

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Compound of Interest

Compound Name: Trimethylolmelamine

Cat. No.: B15548211

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Abstract

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Trimethylolmelamine** (CAS No. 1017-56-7). **Trimethylolmelamine** is a key industrial chemical, primarily utilized as a crosslinking agent in the textile and coatings industries. Its ability to form stable, crosslinked networks imparts desirable properties such as durability, wrinkle resistance, and chemical resistance to various materials. This document details its chemical and physical characteristics, provides an experimental protocol for its synthesis, and elucidates its mechanism of action as a crosslinking agent. Furthermore, it includes a summary of its analytical characterization and addresses the current understanding of its biological activity.

Chemical and Physical Properties

Trimethylolmelamine, systematically named [[4,6-bis(hydroxymethylamino)-1,3,5-triazin-2-yl]amino]methanol, is a derivative of melamine characterized by the presence of three hydroxymethyl groups attached to the amino groups of the triazine ring.^[1] This structure is key to its function as a crosslinking agent.

Property	Value	Reference
CAS Number	1017-56-7	[1]
Molecular Formula	C ₆ H ₁₂ N ₆ O ₃	[1]
Molecular Weight	216.20 g/mol	[1]
IUPAC Name	[[4,6-bis(hydroxymethylamino)-1,3,5-triazin-2-yl]amino]methanol	[1]
SMILES	C(NC1=NC(=NC(=N1)NCO)NCO)O	[1]
Appearance	White crystalline powder or granules	
Solubility	Soluble in water	
Melting Point	Decomposes before melting	

Synthesis

The synthesis of **trimethylolmelamine** is typically achieved through the controlled reaction of melamine with formaldehyde in an aqueous solution under alkaline conditions.[2][3] The reaction involves the nucleophilic addition of the amino groups of melamine to the carbonyl carbon of formaldehyde.

Experimental Protocol: Synthesis of Trimethylolmelamine

This protocol is adapted from established industrial processes.[2][3]

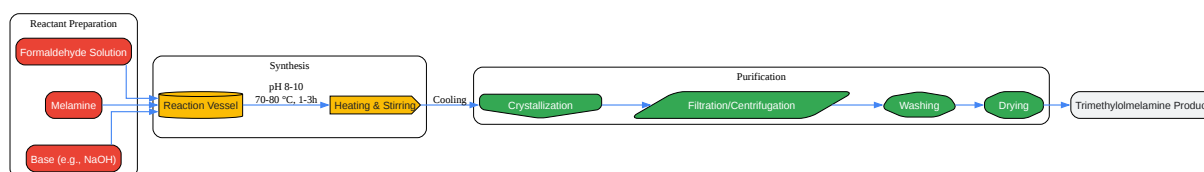
Materials:

- Melamine
- Formaldehyde solution (37-40% in water)

- Sodium hydroxide (or other suitable base)
- Water

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and reflux condenser, charge the formaldehyde solution and water. The molar ratio of melamine to formaldehyde is typically maintained between 1:2.5 and 1:3.5.^{[2][3]}
- **pH Adjustment:** Adjust the pH of the solution to a range of 8.0-10.0 using a suitable base, such as sodium hydroxide. This is crucial for controlling the reaction rate and preventing unwanted side reactions.
- **Addition of Melamine:** Gradually add melamine to the stirred formaldehyde solution at a controlled temperature, typically between 40-60 °C.
- **Reaction:** Once the melamine is completely dissolved, heat the reaction mixture to 70-80 °C and maintain this temperature for 1-3 hours. The progress of the reaction can be monitored by measuring the amount of free formaldehyde.
- **Cooling and Crystallization:** After the desired degree of methylation is achieved, cool the reaction mixture to induce crystallization of the **trimethylolmelamine** product.
- **Isolation and Purification:** The crystalline product is isolated by filtration or centrifugation. The collected solid is then washed with water to remove unreacted starting materials and other impurities.
- **Drying:** The purified **trimethylolmelamine** is dried under vacuum at a low temperature to yield a stable, white crystalline powder.



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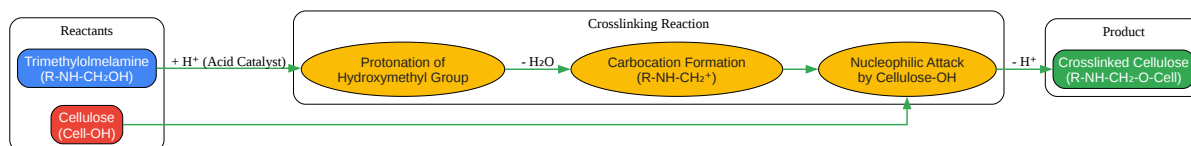
Synthesis Workflow of **Trimethylolmelamine**.

Uses and Mechanism of Action

The primary application of **trimethylolmelamine** is as a crosslinking agent, which stems from the reactivity of its three hydroxymethyl (-CH₂OH) groups. These groups can react with molecules containing active hydrogen atoms, such as hydroxyl (-OH), carboxyl (-COOH), and amide (-CONH₂) groups, to form stable ether or ester linkages. This reaction results in the formation of a three-dimensional network, which imparts enhanced mechanical strength, durability, and resistance to heat and chemicals.

Textile Finishing

In the textile industry, **trimethylolmelamine** is a key component of wrinkle-resistant and durable press finishes for cellulosic fabrics like cotton. The hydroxymethyl groups of **trimethylolmelamine** react with the hydroxyl groups of the cellulose polymer chains under heat and acidic catalysis. This crosslinking prevents the cellulose chains from slipping past one another, thereby reducing wrinkling and improving dimensional stability.



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Crosslinking Mechanism with Cellulose.

Industrial Coatings

In the formulation of industrial coatings, such as those used for automotive and appliance finishes, **trimethylolmelamine** serves as a crosslinker for polyester, alkyd, and acrylic resins that possess hydroxyl or carboxyl functional groups. The curing process, typically initiated by heat, involves the reaction between the hydroxymethyl groups of **trimethylolmelamine** and the functional groups of the resin. This results in a hard, durable, and chemically resistant film. The degree of crosslinking can be controlled by adjusting the formulation and curing conditions to achieve the desired coating properties.

Analytical Characterization

The characterization of **trimethylolmelamine** is essential for quality control and research purposes. The following techniques are commonly employed:

Technique	Expected Observations
Fourier-Transform Infrared (FT-IR) Spectroscopy	Characteristic absorption bands for O-H stretching (broad, $\sim 3300\text{ cm}^{-1}$), N-H stretching ($\sim 3400\text{-}3200\text{ cm}^{-1}$), C-H stretching ($\sim 2900\text{ cm}^{-1}$), C=N stretching of the triazine ring ($\sim 1550\text{ cm}^{-1}$), and C-O stretching ($\sim 1050\text{ cm}^{-1}$).
Mass Spectrometry (MS)	The mass spectrum is expected to show a molecular ion peak $[M]^+$. Fragmentation may involve the loss of hydroxymethyl groups ($-\text{CH}_2\text{OH}$), water (H_2O), and fragmentation of the triazine ring.
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H NMR: Signals corresponding to the protons of the hydroxymethyl groups ($-\text{CH}_2\text{OH}$) and the amino groups ($-\text{NH}-$). ^{13}C NMR: Resonances for the carbons of the triazine ring and the hydroxymethyl groups.

Biological Activity and Signaling Pathways

Currently, there is a lack of significant scientific literature detailing specific biological signaling pathways directly modulated by **trimethylolmelamine**. Its primary applications are in industrial material science, and it is not typically studied in the context of drug development for its biological activity. Research on melamine and its derivatives has largely focused on their industrial applications and, in some cases, their toxicity at high concentrations. Professionals in drug development should be aware that while it is referred to as a "bioactive chemical" in some commercial contexts, this term is used broadly and does not imply therapeutic activity or a well-characterized interaction with biological pathways in a pharmacological sense.

Conclusion

Trimethylolmelamine (CAS 1017-56-7) is a versatile industrial chemical with well-established applications as a crosslinking agent. Its synthesis from readily available starting materials and the reactivity of its hydroxymethyl groups make it a valuable component in the formulation of high-performance textiles and coatings. While its industrial properties are well-documented,

further research into its potential biological interactions, if any, remains an open area. This guide provides a foundational understanding of **trimethylolmelamine** for researchers and scientists in relevant fields.

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